

# Oldhamite: A Technical Guide to its Discovery, History, and Formation

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## Compound of Interest

Compound Name: Calcium sulfide (CaS)

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## Introduction

Oldhamite (CaS) is a rare calcium sulfide mineral of significant scientific interest due to its primary occurrence in meteorites, providing insights into the early conditions of the solar nebula. This technical guide delves into the discovery and history of oldhamite, its physicochemical properties, and the experimental protocols used for its characterization. It further explores the proposed formation pathways of this unique mineral, presenting the information in a structured format for researchers and professionals in related fields.

## Discovery and History

Oldhamite was first identified in 1862 by the British mineralogist Nevil Story-Maskelyne.<sup>[1]</sup> He discovered the mineral within the Bustee meteorite, an enstatite achondrite that fell in 1852 near Gorakhpur in Uttar Pradesh, India.<sup>[2][3]</sup> The mineral was named in honor of Thomas Oldham, who was the Director of the Geological Survey of India at the time.<sup>[4]</sup>

Story-Maskelyne's initial investigation likely involved meticulous optical microscopy to distinguish the pale, chestnut-brown, spherical nodules of oldhamite from the surrounding silicate matrix of the meteorite.<sup>[2]</sup> Chemical analysis in that era would have consisted of classical wet chemical methods, involving the dissolution of mineral fragments and subsequent precipitation and gravimetric determination of calcium and sulfur. These early analyses established the fundamental composition of the mineral as calcium sulfide.<sup>[1]</sup>

The type material from the Bustee meteorite is conserved at the Natural History Museum in London.<sup>[5]</sup>

## Physicochemical Properties of Oldhamite

Oldhamite possesses a unique set of properties that reflect its formation under highly reducing conditions. It is unstable under typical terrestrial conditions, readily reacting with atmospheric moisture.<sup>[6]</sup>

## Composition and Structure

The ideal chemical formula for oldhamite is CaS, although it often contains minor amounts of magnesium (Mg) and iron (Fe) substituting for calcium.<sup>[4]</sup> It belongs to the galena group of minerals and crystallizes in the isometric (cubic) crystal system with a face-centered cubic lattice.<sup>[6]</sup>

Property	Value
Chemical Formula	(Ca,Mg,Fe)S
Crystal System	Isometric (Cubic)
Space Group	Fm3m
Lattice Parameter (a)	5.686 Å

Table 1: Crystallographic and Compositional Data for Oldhamite.<sup>[4]</sup>

## Physical and Optical Properties

Oldhamite is typically found as anhedral grains or nodules within meteorites.<sup>[5]</sup> It is transparent and has a sub-metallic luster. A key characteristic is its propensity to tarnish upon exposure to moist air.<sup>[6]</sup>

Property	Value
Color	Pale chestnut-brown to dark brown
Luster	Sub-metallic
Hardness (Mohs)	4
Cleavage	Good on {001}
Density (g/cm <sup>3</sup> )	2.58 - 2.61
Refractive Index	n = 2.137
Optical Properties	Isotropic

Table 2: Physical and Optical Properties of Oldhamite.[\[4\]](#)[\[6\]](#)

## Occurrence

The vast majority of oldhamite occurrences are extraterrestrial, primarily within enstatite chondrites and achondrites (aubrites).[\[5\]](#) It is considered an early nebular condensate due to its high melting point.[\[5\]](#) In these meteorites, oldhamite is found as an interstitial phase between silicate minerals, often in association with enstatite, augite, niningerite, and osbornite.[\[5\]](#)

While exceedingly rare on Earth, terrestrial oldhamite has been reported in environments with highly reducing conditions, such as in pyrometamorphic rocks associated with coal fires and in certain types of blast furnace slag.[\[6\]](#)

## Experimental Protocols for Oldhamite Characterization

The characterization of oldhamite has evolved significantly since its discovery. Modern techniques provide detailed insights into its structure, composition, and formation.

### X-Ray Diffraction (XRD)

X-ray diffraction is the primary method for determining the crystal structure of oldhamite.

Methodology:

- A small, powdered sample of the mineral is prepared.
- The sample is mounted in a diffractometer.
- A monochromatic X-ray beam is directed at the sample.
- The diffraction pattern is recorded as a function of the scattering angle ( $2\theta$ ).
- The resulting diffraction peaks are compared to a database to confirm the identity of oldhamite and to refine its lattice parameters.

Key Quantitative Data from XRD:

d-spacing (Å)	Relative Intensity (I/I <sub>0</sub> )
2.846	1.0
2.013	0.7
1.6439	0.21

Table 3: X-ray powder diffraction data for oldhamite.[4]

## Electron Probe Microanalysis (EPMA)

EPMA is a non-destructive technique used to determine the elemental composition of microscopic areas of a sample.

Methodology:

- A polished thin section of the meteorite or a sample containing oldhamite is prepared and coated with a conductive material (e.g., carbon).
- The sample is placed in the EPMA instrument.
- A focused beam of high-energy electrons is directed at the target area on the oldhamite grain.

- The interaction of the electron beam with the sample generates characteristic X-rays for each element present.
- The intensity and energy of these X-rays are measured by wavelength-dispersive spectrometers (WDS) or energy-dispersive spectrometers (EDS).
- The data is compared to standards of known composition to quantify the elemental concentrations. For sensitive minerals like carbonates and hydrous silicates, a rastering beam is used to minimize sample damage.<sup>[7]</sup>

Quantitative Compositional Data from EPMA:

Element	Bustee Meteorite (wt%)	Kota-Kota Meteorite (wt%)
Ca	53.45	51.0
Mg	1.49	0.90
Fe	0.32	5.50
S	44.74	41.6
Total	100.00	99.00

Table 4: Chemical composition of oldhamite from the Bustee and Kota-Kota meteorites determined by electron microprobe analysis.<sup>[5]</sup>

## High-Pressure, High-Temperature Synthesis

Recent experimental studies have successfully synthesized oldhamite under conditions analogous to the Earth's upper mantle, providing an alternative formation model to solar nebula condensation.<sup>[8][9]</sup>

Methodology (Sulfide-Magma-Calcite Interaction Model):<sup>[8]</sup>

- Starting Materials: A mixture of pyrrhotite-pentlandite-bearing orthopyroxenite and  $\text{CaCO}_3$  powder is prepared.

- **Encapsulation:** The powdered sample is packed into a graphite crucible, which is then placed inside an outer capsule (e.g., Au<sub>75</sub>Pd<sub>25</sub>).
- **High P-T Conditions:** The capsule is subjected to high pressures (0.3 - 1.5 GPa) and high temperatures (1273 - 1510 K) using a multi-anvil press or a piston-cylinder apparatus.
- **Analysis:** After the experiment, the run product is sectioned, polished, and analyzed using EPMA and other micro-analytical techniques to identify the newly formed mineral phases, including oldhamite.

## Formation Pathways of Oldhamite

Two primary models for the formation of oldhamite are currently under investigation: condensation from the solar nebula and formation through igneous processes within planetary bodies.

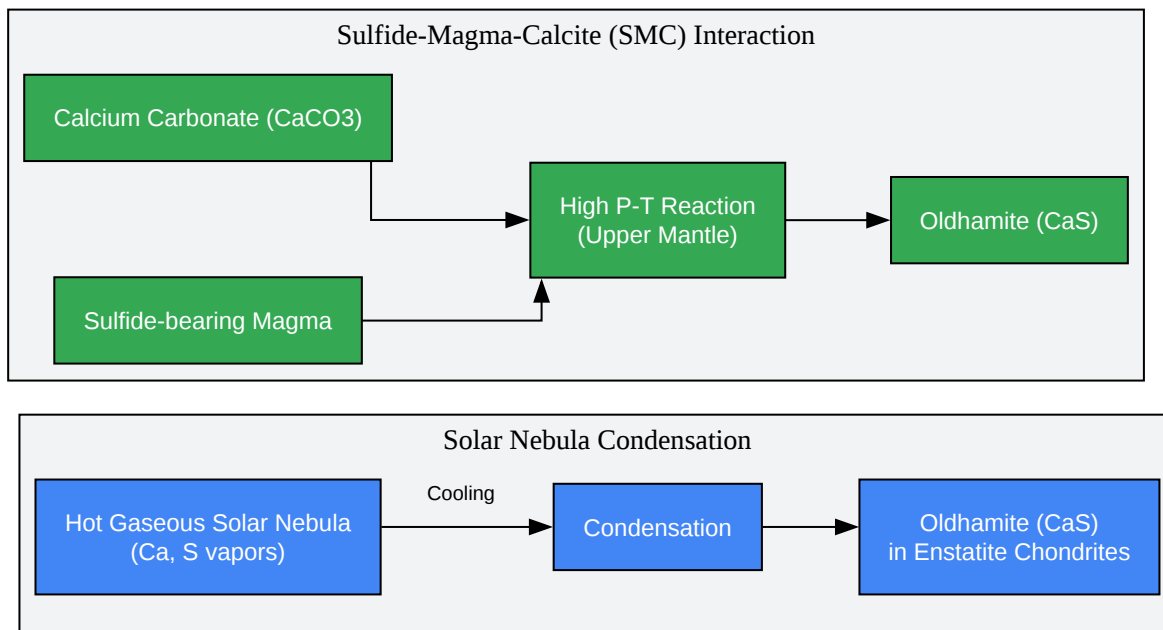
### Solar Nebula Condensation Model

The prevailing theory for the origin of meteoritic oldhamite is its direct condensation from the hot, gaseous solar nebula in the early solar system.<sup>[8][9]</sup> This is supported by laboratory experiments demonstrating the condensation of CaS from vapor phases of calcium and sulfur.<sup>[8]</sup>

### Sulfide-Magma-Calcite (SMC) Interaction Model

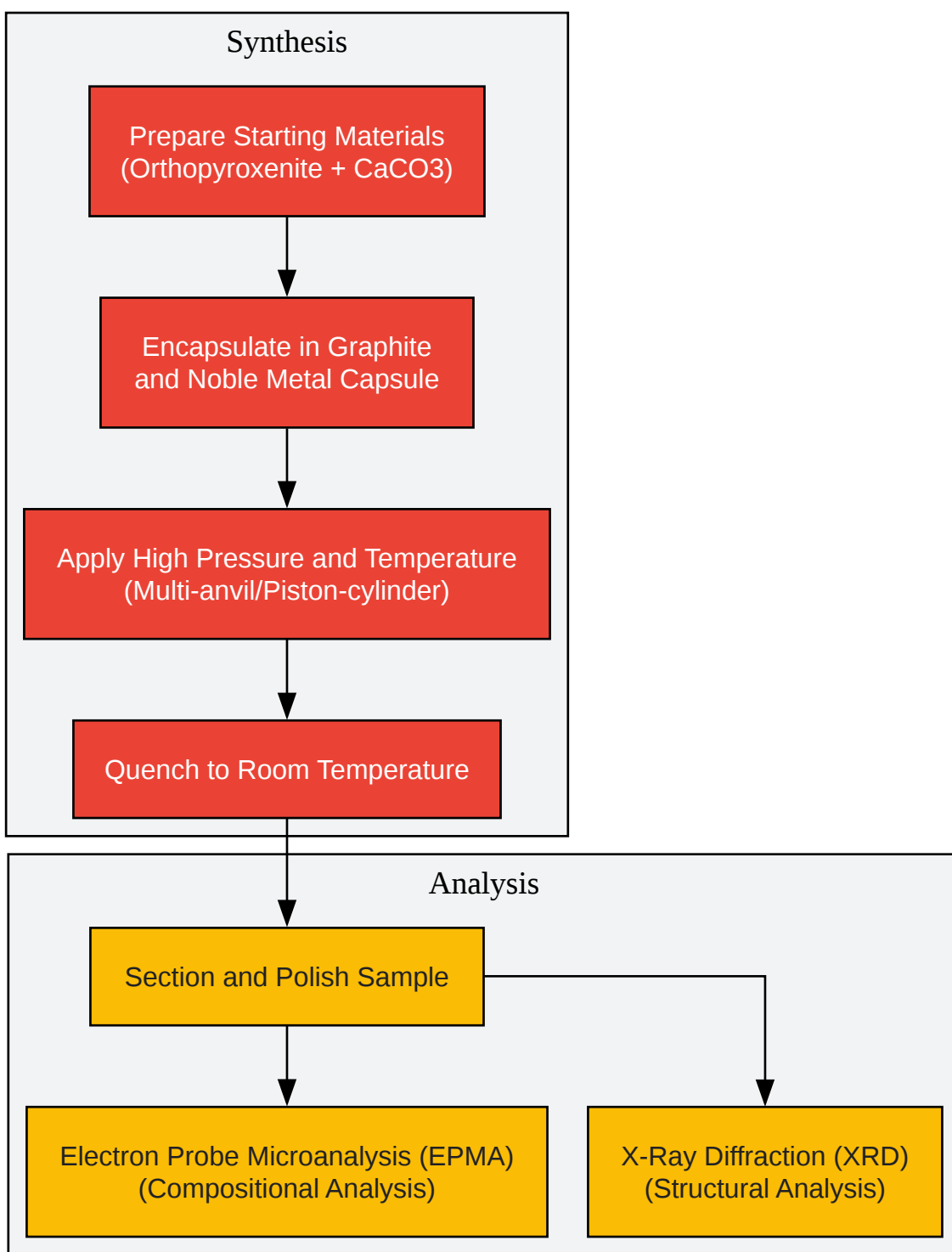
An alternative, or perhaps complementary, model proposes the formation of oldhamite through the interaction of sulfide-bearing magma with calcium carbonate under the high-pressure and high-temperature conditions of a planetary mantle.<sup>[8][9]</sup> This model is supported by the successful laboratory synthesis of oldhamite under such conditions.<sup>[8]</sup>

## Visualizations



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Caption: Proposed formation pathways of oldhamite.



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Caption: Experimental workflow for oldhamite synthesis and analysis.



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## References

- 1. woreczko.pl [woreczko.pl]
- 2. lpi.usra.edu [lpi.usra.edu]
- 3. mindat.org [mindat.org]
- 4. Oldhamite Mineral Data [webmineral.com]
- 5. handbookofmineralogy.org [handbookofmineralogy.org]
- 6. mindat.org [mindat.org]
- 7. jsg.utexas.edu [jsg.utexas.edu]
- 8. Oldhamite: a new link in upper mantle for C–O–S–Ca cycles and an indicator for planetary habitability - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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